

Personal protective equipment for handling Fmoc-D-Dap(Aloc)-OH

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Compound of Interest

Compound Name: Fmoc-D-Dap(Aloc)-OH

Cat. No.: B613512

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Essential Safety and Handling Guide for Fmoc-D-Dap(Aloc)-OH

This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals handling **Fmoc-D-Dap(Aloc)-OH**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Physicochemical and Safety Data

A summary of key quantitative data for **Fmoc-D-Dap(Aloc)-OH** is presented below. This information is essential for safe handling and accurate experimental planning.

Property	Value	Reference
CAS Number	188970-92-5	[1][2]
Molecular Formula	C ₂₂ H ₂₂ N ₂ O ₆	[2]
Molecular Weight	410.42 g/mol	[2]
Appearance	Solid	
Storage Temperature	2-8°C	
Storage Class	11 - Combustible Solids	
Water Hazard Class (WGK)	WGK 3	

Hazard Identification and Personal Protective Equipment (PPE)

Fmoc-D-Dap(Aloc)-OH is classified with the following hazards:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

To mitigate these risks, the following personal protective equipment (PPE) is mandatory when handling this compound.

PPE Category	Handling Solid Form	Handling Solution Form
Eye and Face Protection	Chemical safety goggles or glasses	Chemical safety goggles or face shield
Hand Protection	Nitrile gloves	Nitrile gloves (consider double-gloving)
Body Protection	Laboratory coat	Laboratory coat
Respiratory Protection	Type N95 (US) dust mask or equivalent	Not generally required if handled in a fume hood

All handling of solid **Fmoc-D-Dap(Aloc)-OH** should be conducted in a chemical fume hood or a ventilated balance enclosure to minimize inhalation of dust.

Operational Plan: From Receipt to Disposal

This section outlines a step-by-step protocol for the safe handling and disposal of **Fmoc-D-Dap(Aloc)-OH**.

Receiving and Storage

- Upon receipt, verify the integrity of the container.

- Store the tightly sealed container in a cool, dry, and well-ventilated place at 2-8°C.
- Store apart from incompatible materials and foodstuff containers.

Preparation for Use (Reconstitution)

- Preparation: Before handling, ensure you are wearing the appropriate PPE for solid compounds. All operations should be performed in a chemical fume hood.
- Equilibration: Allow the sealed container of **Fmoc-D-Dap(Aloc)-OH** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Tare a sterile, dry vial on a calibrated analytical balance. Carefully transfer the desired amount of the solid compound to the vial using a clean spatula. Avoid creating dust.
- Dissolution: Add the appropriate solvent (e.g., Dimethylformamide - DMF) to the vial with the solid. Cap the vial and vortex or sonicate until the solid is completely dissolved.

Use in Solid-Phase Peptide Synthesis (SPPS)

Fmoc-D-Dap(Aloc)-OH is utilized in Fmoc-based solid-phase peptide synthesis. The Aloc (allyloxycarbonyl) protecting group is stable to the basic conditions (e.g., piperidine) used for Fmoc group removal and acidic conditions (e.g., Trifluoroacetic acid - TFA) used for cleavage from many resins.^[4]

Deprotection of the Aloc Group: The Aloc group is typically removed under mild conditions using a palladium(0) catalyst. This step introduces specific hazards associated with palladium catalysts.

- Catalyst: A common catalyst is Tetrakis(triphenylphosphine)palladium(0) ($\text{Pd(PPh}_3)_4$).
- Safety with Palladium Catalysts:
 - Palladium catalysts can be pyrophoric, especially when dry and exposed to air.^[5]
 - Handle palladium catalysts in an inert atmosphere (e.g., argon or nitrogen).^[5]
 - Keep the catalyst away from heat, sparks, and open flames.^[5]

- Store palladium catalysts in a cool, dry, and well-ventilated area in tightly closed containers.[5]

Disposal Plan

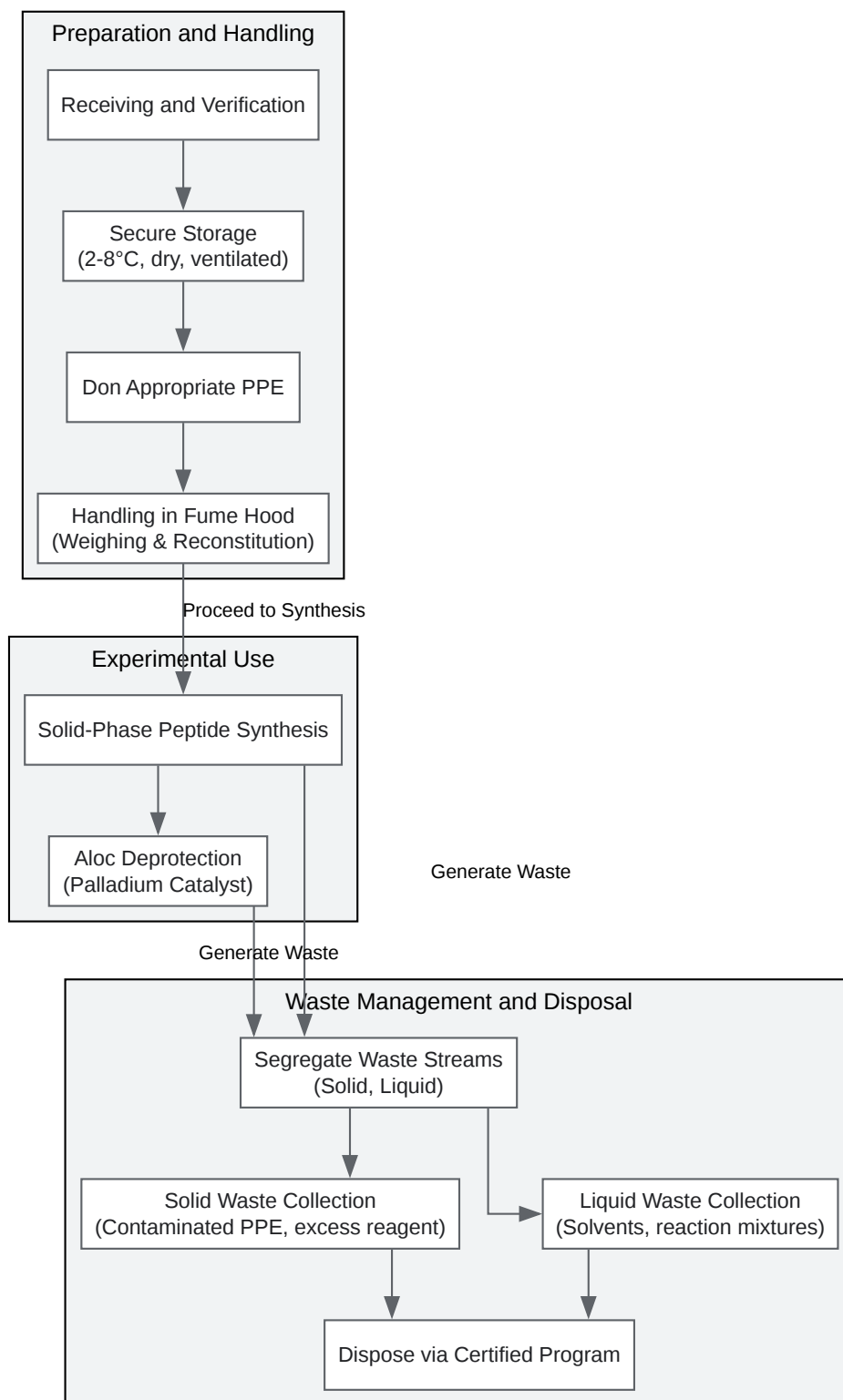
Proper disposal of **Fmoc-D-Dap(Aloc)-OH** and associated waste is crucial for environmental and personal safety.

- Solid Waste:
 - Collect unused or expired solid **Fmoc-D-Dap(Aloc)-OH** in a designated hazardous chemical waste container.[6]
 - Contaminated materials such as weighing paper, gloves, and pipette tips must also be disposed of as hazardous chemical waste.[6][7]
- Liquid Waste:
 - All liquid waste, including reaction mixtures and solvent washes containing **Fmoc-D-Dap(Aloc)-OH**, must be collected in a clearly labeled, sealed hazardous waste container.[6]
 - Label the container with "Hazardous Waste" and list all chemical components.[6]
 - Never dispose of chemical waste down the drain.[6][8]
- Contaminated Packaging:
 - Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill, if local regulations permit.[8]
- Final Disposal:
 - All hazardous waste must be disposed of through your institution's certified chemical waste disposal program.[6][9]

Experimental Workflow Visualization

The following diagram illustrates the key stages in the safe handling and disposal workflow for **Fmoc-D-Dap(Aloc)-OH**.

Workflow for Handling Fmoc-D-Dap(Aloc)-OH



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Caption: Safe handling workflow for **Fmoc-D-Dap(Aloc)-OH**.

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